

# Fluacrypyrim environmental persistence vs similar compounds

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## Compound Focus: Fluacrypyrim

CAS No.: 229977-93-9

Cat. No.: S006337

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## Environmental Fate of Fluacrypyrim

The table below summarizes the available experimental data on the environmental persistence and fate of **fluacrypyrim**.

Property	Value	Classification / Implication	Source / Notes
Water Solubility (at 20°C, pH 7)	0.344 mg/L	Low	[1]
Octanol-Water Partition Coefficient (Log P)	4.5	High (Potential for bioaccumulation)	[1]
Soil Persistence (DT <sub>50</sub> )	No data	Data deficient for soil	[1]
Aqueous Photolysis DT <sub>50</sub> (in water)	26 days	Slow degradation	[1]

Property	Value	Classification / Implication	Source / Notes
Vapour Pressure (at 20°C)	0.006 mPa	Low volatility	[1]
Acute Aquatic Toxicity	≤ 0.1 mg/L	Highly toxic to aquatic life; classified as a "Forever Chemical" under specific rules due to high aquatic toxicity [1]	[1]

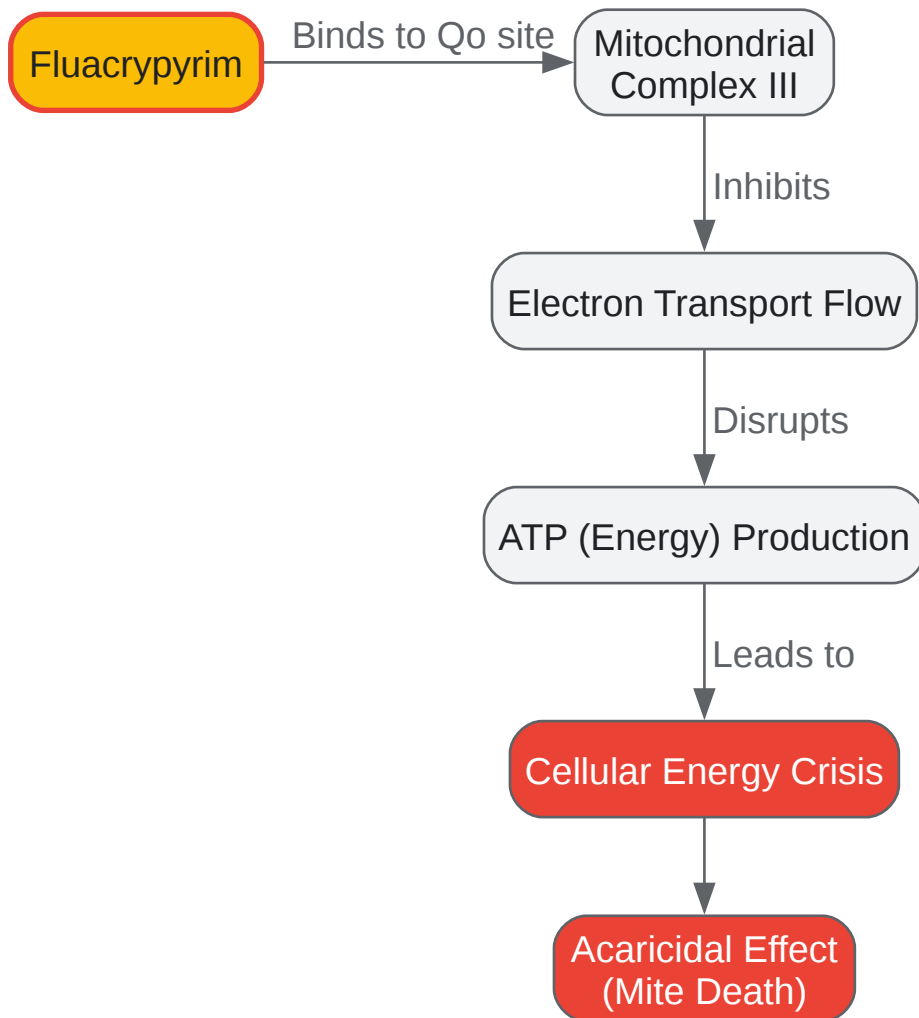
## Experimental Protocols for Key Data

The data presented often comes from standardized regulatory tests. Here are the methodologies behind some key metrics:

- **Acaricidal Activity (Greenhouse Test):** Adult female *Tetranychus cinnabarinus* (carmine spider mites) are reared on potted bean plants. A Potter Spray Tower is used to apply the test compound at a precise volume (e.g., 2-3 mL) to ensure even coverage. Mortality rates are assessed after a set period (e.g., 48 hours), and the mortality percentage is calculated [2].
- **Mode of Action: Fluacrypyrim** is a mitochondrial complex III electron transport inhibitor at the Qo site. It disrupts cellular energy production in mites [1].
- **Aqueous Photolysis (DT<sub>50</sub>):** This measures the disappearance of the parent compound in water due to sunlight. The DT<sub>50</sub> (half-life) of **26 days** indicates that **fluacrypyrim** can be persistent in aquatic environments, taking a significant amount of time to break down [1].

## Mechanism of Action Pathway

The following diagram illustrates the acaricidal action of **fluacrypyrim**, which stems from its inhibition of the mitochondrial electron transport chain.



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## Research Status and Data Gaps

While the data for **fluacrypyrim** is available, a complete comparison guide requires more information:

- **Limited Direct Comparisons:** The search results confirm that a key challenge is the lack of direct, standardized comparative persistence data against a range of similar strobilurin acaricides.
- **Promising Research Direction:** Recent studies are designing novel analogs to improve upon **fluacrypyrim**. For instance, compound **4j**, which replaces a pyrimidine oxygen with a sulfur-based side chain, demonstrated higher acaricidal activity in greenhouse and field trials against *Tetranychus cinnabarinus* and *Panonychus citri*, while also showing lower acute toxicity to mammals, birds, and honeybees [2].

## Research Summary

**Fluacrypyrim** is an acaricide with **low water solubility and high lipophilicity**, suggesting a potential for persistence and bioaccumulation. Its **slow degradation in water (DT<sub>50</sub> of 26 days)** and **high toxicity to aquatic organisms** are key environmental concerns [1]. Its primary mode of action is inhibiting mitochondrial complex III [1].

To build a more comprehensive comparison guide, I suggest you:

- **Search for specific competitors:** Look for data on compounds like **Pyriminostrobin** or **HNPC-A3066**, which are mentioned as other strobilurin acaricides [2].
- **Consult regulatory databases:** Check the EPA's Pesticide Fact Sheets or the EU Pesticides Database for detailed review reports that often contain comparative environmental fate data.

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## References

1. Fluacrypyrim - AERU - University of Hertfordshire [[sitem.herts.ac.uk](http://sitem.herts.ac.uk)]
2. Design, Synthesis, and Acaricidal Activity of Phenyl Methoxyacrylates Containing 2-Alkenylthiopyrimidine [[mdpi.com](http://mdpi.com)]

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